

Application Notes and Protocols: Electrophysiological Effects of JWH-175 on Neuronal Activity

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Compound of Interest

Compound Name: JWH 175

Cat. No.: B588045

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Introduction

JWH-175, a synthetic cannabinoid of the naphthylmethylindole family, acts as a cannabinoid receptor agonist. Understanding its electrophysiological effects on neuronal activity is crucial for elucidating its mechanism of action and potential neurotoxicological profile. These application notes provide a summary of the known effects of JWH-175 on synaptic transmission and outline detailed protocols for its electrophysiological investigation in brain slices.

Quantitative Data Presentation

The primary electrophysiological effect of JWH-175 documented in the scientific literature is the modulation of excitatory synaptic transmission in the hippocampus. The following tables summarize the quantitative findings from studies on mouse hippocampal slices.

Table 1: Effect of JWH-175 on Field Excitatory Postsynaptic Potentials (fEPSPs) in Mouse Hippocampal Slices

Concentration (μM)	Change in fEPSP Slope (%)	Statistical Significance (vs. Vehicle)
0.01	No significant effect	Not Significant
0.1	No significant effect	Not Significant
0.3	No significant effect	Not Significant
1	-23.7 ± 5.7	p = 0.0395[1]

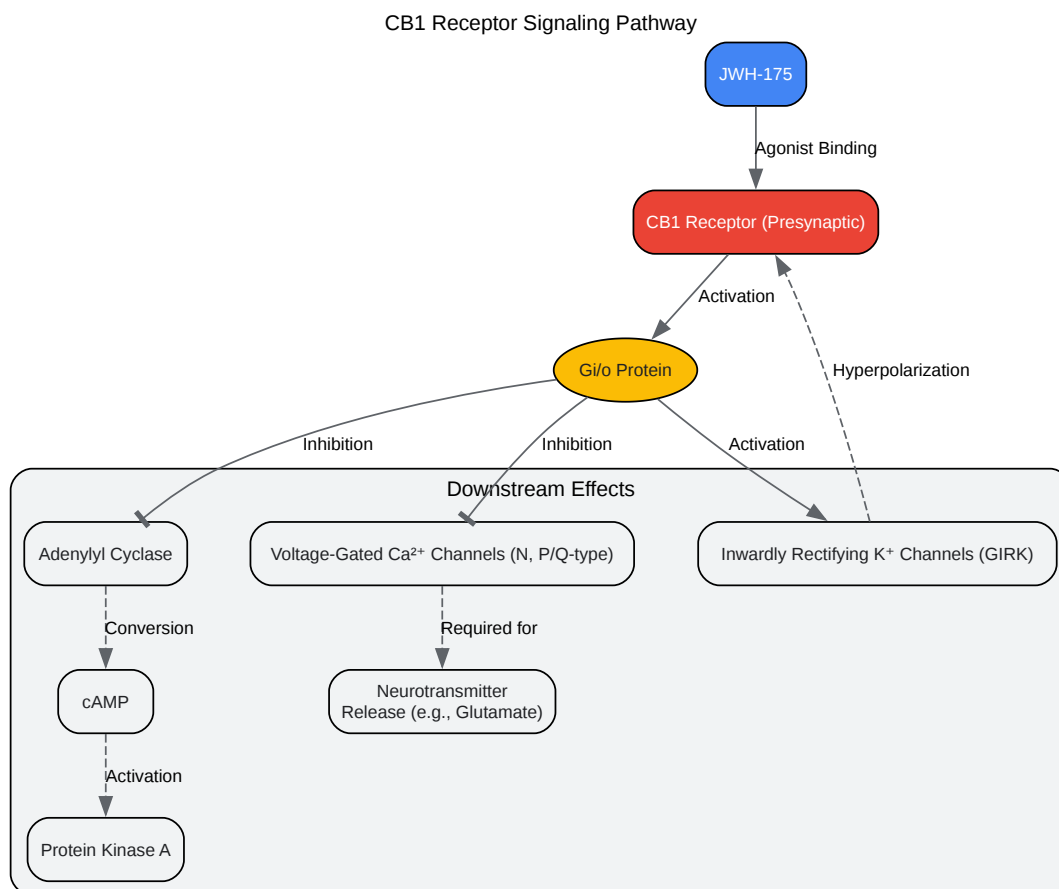
Table 2: Comparative Potency and Efficacy of JWH-175 and JWH-018 on fEPSP Inhibition

Compound	Effective Concentration (μM)	% Inhibition at 1 μM
JWH-175	1	23.7
JWH-018	0.1	34.7
0.3	40.4	
1	48.8	

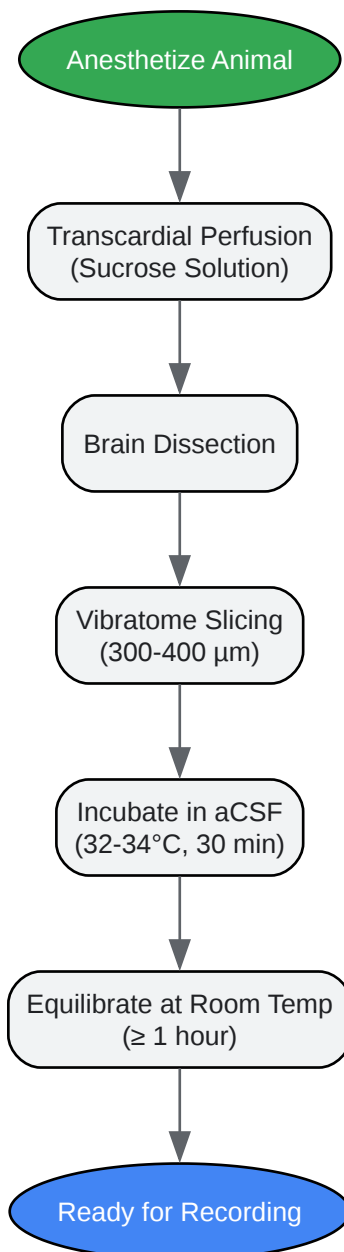
Data indicates that JWH-175 is less potent and less effective than JWH-018 in reducing excitatory synaptic transmission in the hippocampus.[1]

Signaling Pathways

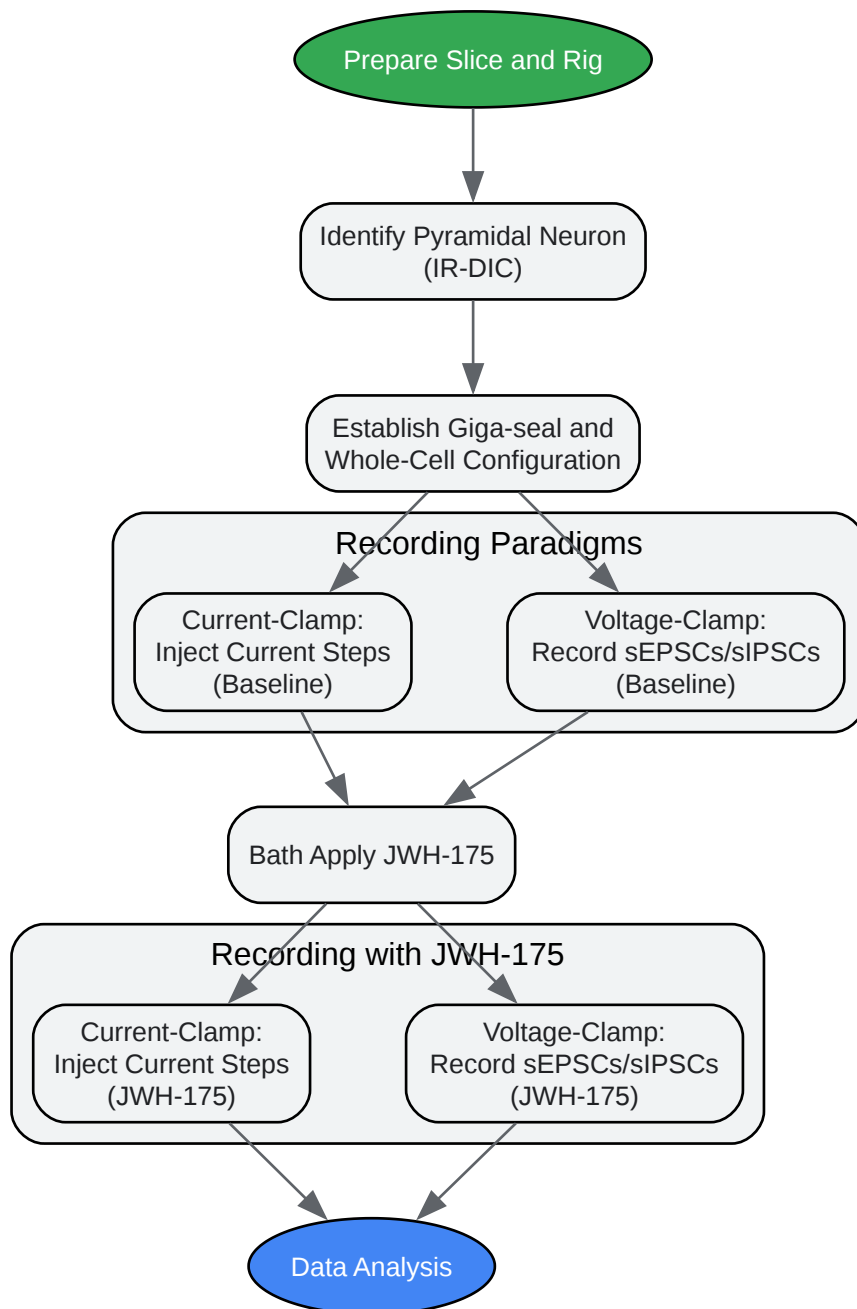
The electrophysiological effects of JWH-175 are primarily mediated through the activation of the Cannabinoid Receptor 1 (CB1R), a G-protein coupled receptor (GPCR). The downstream signaling cascade generally associated with CB1R activation in neurons involves the following pathways.



Workflow for Acute Brain Slice Preparation



Workflow for Whole-Cell Patch-Clamp Experiment

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References

- 1. In Vivo Bio-Activation of JWH-175 to JWH-018: Pharmacodynamic and Pharmacokinetic Studies in Mice - PMC [pmc.ncbi.nlm.nih.gov]
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